

# Standard Operating Procedure for the Disposal of Ethyl Methoxyacetate

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## Compound of Interest

Compound Name: Ethyl methoxyacetate

Cat. No.: B146871

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## Introduction

This document provides detailed application notes and protocols for the safe disposal of **ethyl methoxyacetate** (CAS No. 3938-96-3). The procedures outlined are intended for researchers, scientists, and drug development professionals who handle this substance in a laboratory setting. Adherence to these guidelines is crucial for ensuring personnel safety and environmental compliance. **Ethyl methoxyacetate** is a flammable liquid and must be handled with appropriate care.<sup>[1][2]</sup>

## Hazard Identification and Safety Data

**Ethyl methoxyacetate** is classified as a flammable liquid.<sup>[1][2]</sup> Vapors may form explosive mixtures with air and can travel to an ignition source and flash back.<sup>[1]</sup> It is incompatible with oxidizing agents.<sup>[1]</sup> The following table summarizes key quantitative safety and physical data for **ethyl methoxyacetate**.

Property	Value	Reference
CAS Number	3938-96-3	[1][3]
Molecular Formula	C <sub>5</sub> H <sub>10</sub> O <sub>3</sub>	[3][4]
Molecular Weight	118.13 g/mol	[2][3][4]
Appearance	Colorless to Almost colorless clear liquid	[5]
Density	1.007 g/mL at 25 °C	
Boiling Point	44-45.5 °C at 9 mmHg	
Flash Point	46 °C (114.8 °F) - closed cup	
Hazard Class	Flammable Liquid, Category 3	[1][2]

## Personal Protective Equipment (PPE)

Before initiating any disposal procedures, ensure that the following personal protective equipment is worn:

- Eye Protection: Chemical safety goggles or a face shield.[1]
- Hand Protection: Wear appropriate protective gloves (e.g., nitrile rubber).[1]
- Skin and Body Protection: A lab coat or other protective clothing to prevent skin exposure.[1]
- Respiratory Protection: If working in a poorly ventilated area or with large quantities, a respirator with an appropriate filter (e.g., type ABEK (EN14387)) should be used.

## Experimental Protocols for Disposal

The primary recommended method for the disposal of **ethyl methoxyacetate** is through an approved hazardous waste disposal plant.[1][4] Do not dispose of this chemical down the drain or in regular trash.[1]

### 4.1. Protocol for Small Quantities (<50 mL)

This protocol is intended for the disposal of small amounts of **ethyl methoxyacetate**, such as from spills or residual amounts in containers.

- Work Area: Conduct this procedure in a well-ventilated area, preferably within a chemical fume hood.[6]
- Absorption: Absorb the liquid onto an inert absorbent material such as vermiculite, perlite, or dry sand.[6][7]
- Containment: Carefully scoop the contaminated absorbent material into a suitable, labeled, and sealable container.[7] Use non-sparking tools for this process.[1][4]
- Labeling: Clearly label the container as "Hazardous Waste: **Ethyl Methoxyacetate** on Absorbent Material." Include the date and the primary hazard (Flammable Liquid).
- Storage: Store the sealed container in a designated, well-ventilated hazardous waste storage area away from heat, sparks, open flames, and oxidizing agents.[1][4]
- Disposal: Arrange for pickup by a licensed hazardous waste contractor.[7]

#### 4.2. Protocol for Large Quantities (>50 mL) and Unused Product

This protocol is for the disposal of bulk quantities of **ethyl methoxyacetate**.

- Containerization: Ensure the **ethyl methoxyacetate** is in a sealed, properly labeled, and non-leaking container. The container must be compatible with the chemical.
- Labeling: The container must be clearly labeled with the chemical name "**Ethyl Methoxyacetate**," the CAS number (3938-96-3), and the appropriate hazard pictograms (flammable liquid).[2]
- Waste Segregation: Store the container of **ethyl methoxyacetate** waste segregated from incompatible materials, particularly oxidizing agents.[1][8]
- Storage: Store the waste container in a designated, cool, dry, and well-ventilated flammable liquid storage cabinet or area.[1][4] Keep away from sources of ignition.[1][4]

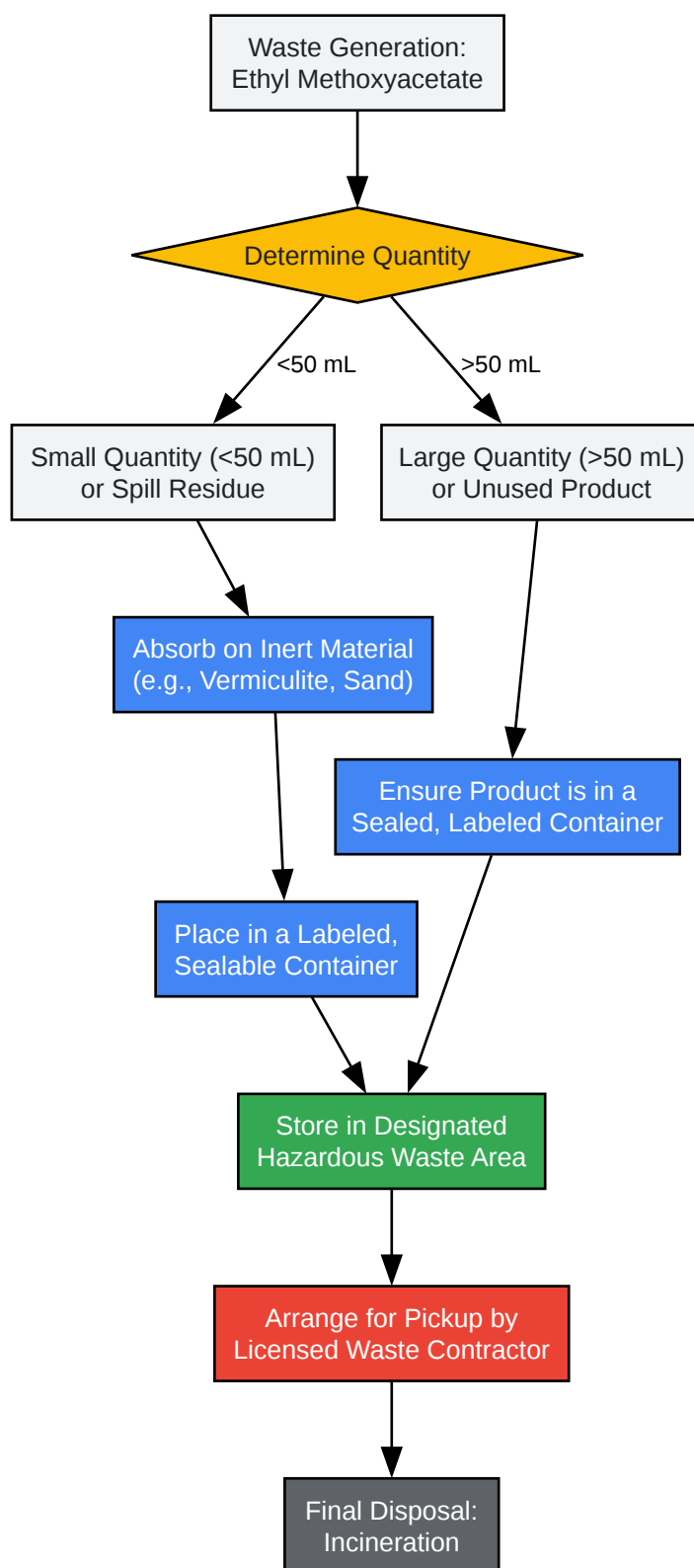
- Disposal: The most appropriate method for disposal of bulk quantities is incineration at a licensed industrial incineration site.<sup>[9]</sup> Arrange for collection by a certified hazardous waste disposal service.

## Emergency Procedures

- Spill: In case of a spill, remove all sources of ignition.<sup>[1][4]</sup> Ventilate the area. Contain the spill and absorb it with an inert material as described in Protocol 4.1.
- Fire: In case of fire, use carbon dioxide (CO<sub>2</sub>), dry chemical powder, or alcohol-resistant foam to extinguish.<sup>[1][4]</sup> Water mist may be used to cool closed containers.<sup>[1]</sup>
- First Aid:
  - Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower.<sup>[1][4]</sup>
  - Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.<sup>[1][4]</sup>
  - Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.<sup>[1][4]</sup>
  - Ingestion: Clean mouth with water and drink plenty of water afterwards.<sup>[1][4]</sup>

## Waste Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **ethyl methoxyacetate** waste.



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Caption: Disposal workflow for **ethyl methoxyacetate**.

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